

Technical Guide: Physicochemical Properties of Aqueous Solutions at pH 11

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Compound of Interest

Compound Name: PH11

Cat. No.: B610076

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Disclaimer: The term "**PH11**" is not a standard chemical identifier for a specific molecule. Search results indicate that this term is most commonly associated with aqueous solutions that have a pH of 11, such as buffer solutions or cleaning agents. This guide, therefore, summarizes the core physicochemical properties of a representative pH 11 aqueous solution, based on publicly available safety data sheets. The primary example used is a solution of 0.2% potassium carbonate in water.

Core Physicochemical Data

The fundamental properties of a typical pH 11 aqueous solution are summarized below. These values are characteristic of a dilute alkaline solution.

Property	Value / Description
pH Value	11.0
Appearance	Clear, colorless liquid
Odor	Odorless
Composition	99.8% Water, 0.2% Potassium Carbonate
Solubility in water	Complete ^[1]
Boiling Point	~100 °C (212 °F)
Freezing/Melting Point	~0 °C (32 °F)
Vapor Pressure	~14 mm Hg
Specific Gravity	1.0 - 1.13
Thermal Decomposition	None reported under normal conditions ^[1]

Experimental Protocols

The determination of the physicochemical properties listed above follows standardized laboratory procedures. Below are outlines of the methodologies for key experiments.

2.1 pH Measurement

This protocol is based on the principles outlined in USP <791>.

- Objective: To accurately determine the hydrogen ion concentration of the solution.
- Apparatus: A calibrated pH meter with a glass electrode.
- Procedure:
 - Standardize the pH meter using at least two standard buffer solutions that bracket the expected pH (e.g., pH 7 and pH 12).
 - Rinse the electrode with deionized water and blot dry.

- Immerse the electrode in the sample solution.
- Allow the reading to stabilize.
- Record the pH value and the temperature of the solution.

2.2 Determination of Solubility

- Objective: To determine the miscibility of the substance in a solvent (water).
- Apparatus: Graduated cylinders, magnetic stirrer, and a visual inspection system.
- Procedure:
 - A known volume of the solvent (water) is placed in a beaker with a magnetic stir bar.
 - The solute (in this case, the components that create the pH 11 environment) is incrementally added to the solvent while stirring.
 - After each addition, the mixture is observed for any undissolved particles or phase separation.
 - For a completely soluble substance, the solution will remain clear and homogenous even at high concentrations. The term "Complete" or "Fully miscible" is used when no solubility limit is practically reached^[1]^[2].

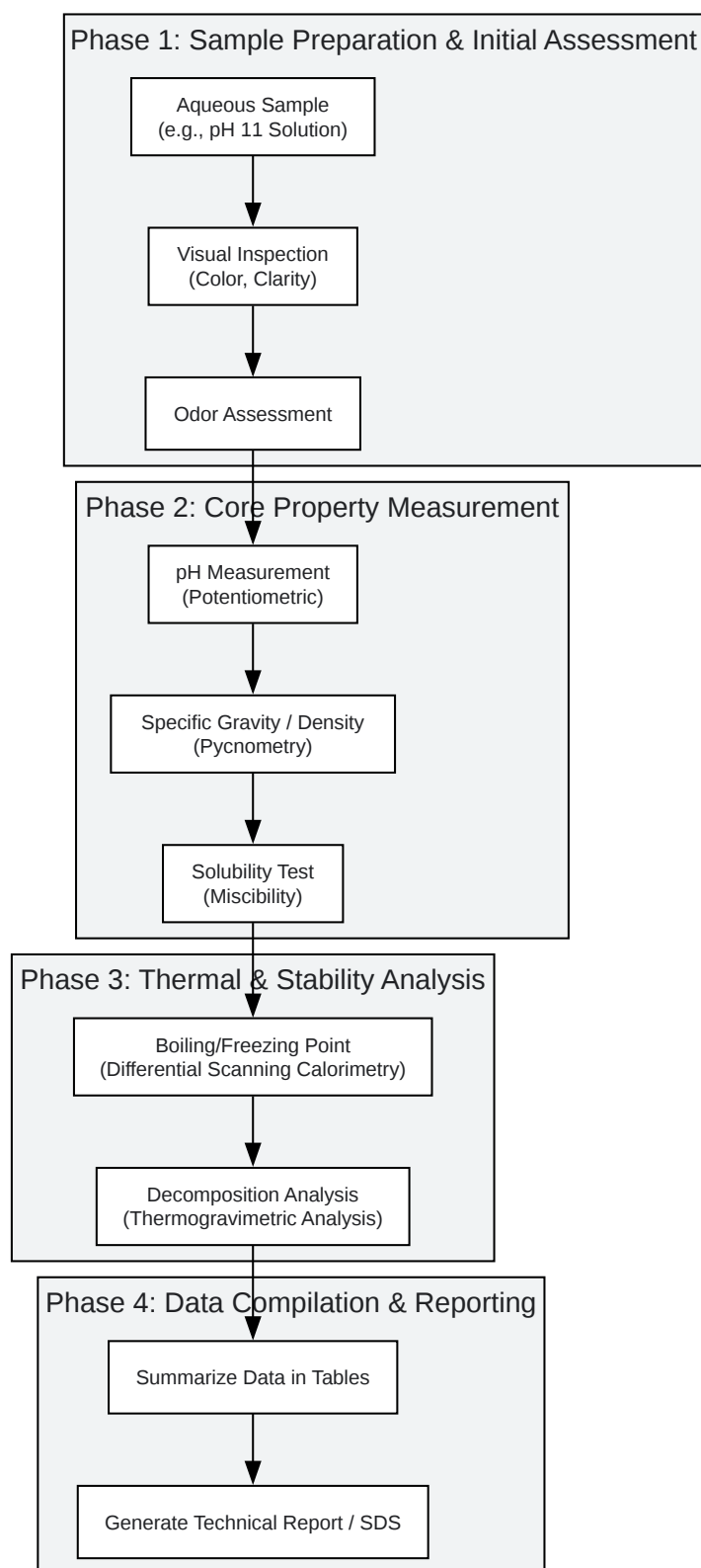
2.3 Measurement of Specific Gravity/Density

- Objective: To determine the ratio of the density of the solution to the density of a reference substance (water).
- Apparatus: Pycnometer or a digital density meter.
- Procedure (using a pycnometer):
 - Measure the weight of the clean, dry pycnometer.
 - Fill the pycnometer with deionized water and measure its weight.

- Empty and dry the pycnometer, then fill it with the sample solution and measure its weight.
- Calculate the specific gravity using the formula: $\text{Specific Gravity} = (\text{Weight of Sample}) / (\text{Weight of Water})$

Visualized Workflow

The following diagram illustrates a standard workflow for the physicochemical characterization of an aqueous solution.



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Workflow for Physicochemical Characterization.

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References

- 1. waterware.co.nz [waterware.co.nz]
- 2. sds.aquaphoenixsci.com [sds.aquaphoenixsci.com]
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